

Personal Protective Equipment (PPE) & Handling Guide: 2-Thiouracil

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Thiouracil
CAS No.: 124700-72-7
Cat. No.: B043587

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CAS: 141-90-2 | Formula: $C_4H_4N_2OS$ | Synonyms: 4-Hydroxy-2-mercaptopyrimidine[1][2][3]

Executive Safety Summary

2-Thiouracil is a potent antithyroid agent and a suspected human carcinogen (IARC Group 2B).[3] Unlike standard organic solvents, its primary hazard lies in its biological mechanism: it irreversibly inhibits thyroid peroxidase (TPO), blocking the iodination of tyrosine and preventing the synthesis of thyroid hormones (T3/T4).[3]

Critical Directive: Treat this compound not just as a chemical irritant, but as a bioactive endocrine disruptor. Inhalation of dust is the primary exposure vector in the laboratory. All handling of the solid powder must occur within a certified chemical fume hood.

Risk Assessment & Hazard Mechanism

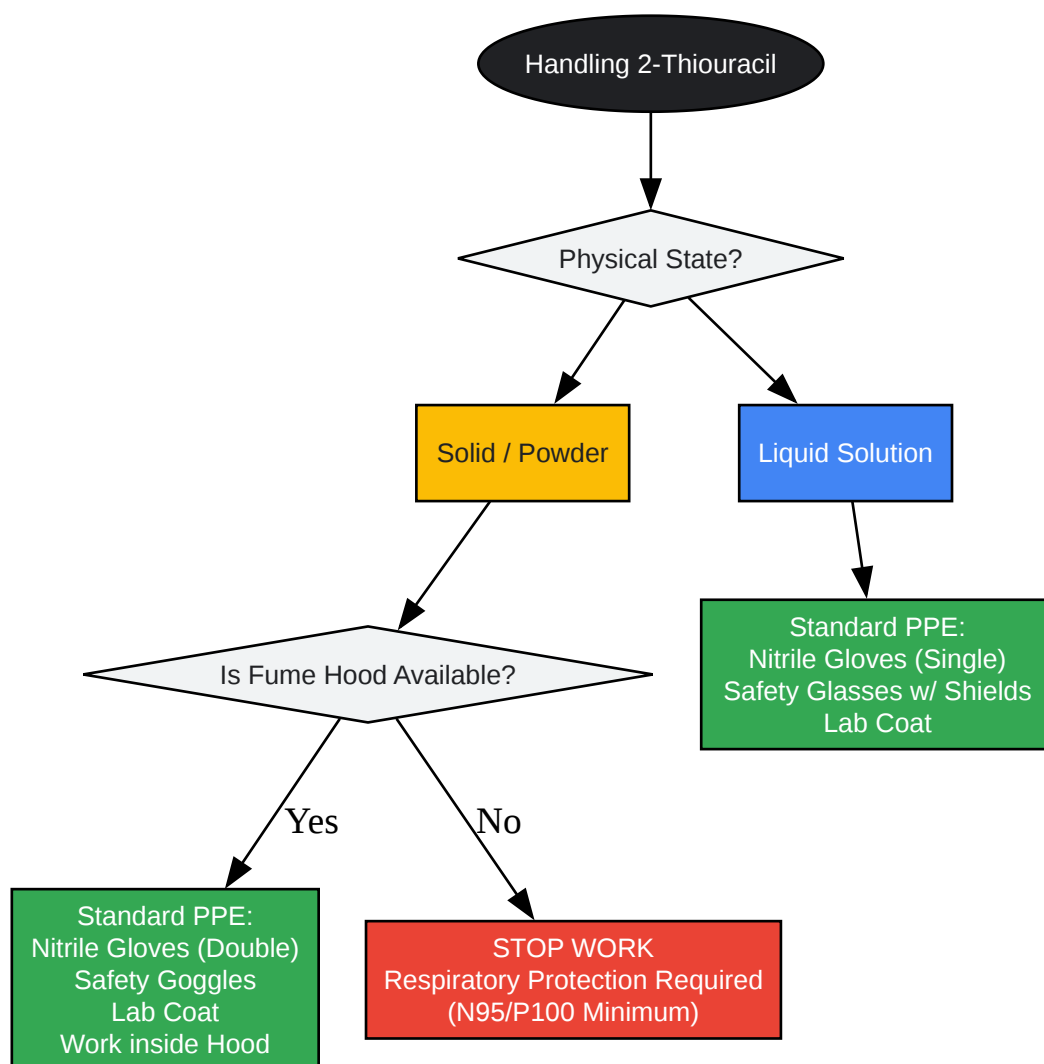
Hazard Class	Classification	Mechanism of Action
Carcinogenicity	Category 2 (Suspected)	IARC Group 2B.[1][2][3] Induces thyroid follicular cell hyperplasia and neoplasia in animal models via chronic TSH stimulation.[3]
Target Organ Toxicity	Thyroid / Liver	TPO Inhibition: Blocks the catalytic conversion of iodide to iodine, halting hormone synthesis.[1][2][4] Can cause goiter and liver damage upon repeated exposure.
Reproductive Toxicity	Suspected	Crosses the placental barrier; potential for fetal hypothyroidism (cretinism).[1][2]

PPE Matrix: The "Zero-Exposure" Standard

Do not rely on generic lab safety rules. The lipophilic nature of sulfur-substituted heterocycles requires specific barrier protection.[3]

Body Area	Essential PPE	Technical Specification & Rationale
Hand Protection	Nitrile Rubber (Double Gloved)	Spec: Minimum 0.11 mm thickness (ASTM D6319).Rationale: Latex offers poor resistance to organic sulfur compounds.[1][2][3] Double gloving is mandatory when handling the dry powder to prevent micro-contamination during doffing.
Respiratory	Engineering Controls First	Primary: Chemical Fume Hood (Face velocity 80–100 fpm).Secondary (Spill/No Hood): N95 or P100 particulate respirator.[1][2] Surgical masks provide zero protection against 2-Thiouracil dust.[3]
Eye Protection	Chemical Safety Goggles	Spec: ANSI Z87.1 Impact + Splash.Rationale: Standard safety glasses are insufficient if fine powder becomes aerosolized.[1][2] Goggles seal the orbital area against dust entry.
Body Defense	Lab Coat (Buttoned)	Spec: High-neck, long-sleeved, chemically resistant (e.g., Tyvek) if handling >10g.Rationale: Prevents accumulation of dust on street clothes, which can migrate outside the lab.[1][2][3]

PPE Decision Logic



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Figure 1: Decision logic for selecting appropriate protective equipment based on physical state and engineering controls.

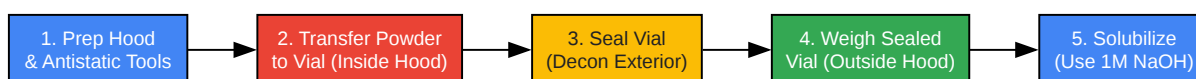
Operational Protocol: Safe Weighing & Solubilization

The Challenge: **2-Thiouracil** is a fine crystalline powder with high electrostatic potential. It "flies" easily, contaminating balance surfaces.[3]

Step-by-Step Workflow

- Preparation:
 - Verify Fume Hood operation.[5]

- Place a disposable antistatic weighing boat and a clean spatula inside the hood.
- Pro-Tip: If the powder is static-charged, use an ionizing gun or wipe the spatula with an antistatic cloth before use.
- The "Transfer" Technique:
 - Do not bring the stock bottle to the balance if the balance is outside the hood.
 - Tare a sealable secondary container (e.g., a scintillation vial) on the balance.
 - Bring the vial into the hood. Transfer the approximate amount of **2-Thiouracil** into the vial. [3]
 - Cap the vial tightly before removing it from the hood.
 - Weigh the sealed vial on the external balance.
- Solubilization (The Chemistry Insight):
 - **2-Thiouracil** is sparingly soluble in water and ethanol.[3]
 - Best Solvent: It dissolves readily in alkaline solutions (e.g., 1 M NaOH or NH₄OH).[3]
 - Safety Note: When dissolving in base, the thiolate anion forms. Ensure your gloves are compatible with the base used (Nitrile is excellent for NaOH).



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Figure 2: The "Closed-Loop" weighing protocol to prevent dust inhalation outside the fume hood.

Decontamination & Disposal

Decontamination of Surfaces

Because **2-Thiouracil** is poorly soluble in water, a standard water wipe-down is ineffective.[3]

- Solubilize: Wipe the contaminated surface with a dilute alkaline solution (e.g., 0.1 M NaOH) or a detergent solution to lift the organic residue.
- Oxidize (Optional but Recommended): Follow with a 10% bleach solution. Hypochlorite oxidizes the thione group, breaking the molecule's biological activity.
- Rinse: Final wipe with water to remove caustic residues.

Waste Disposal

- RCRA Status: **2-Thiouracil** (CAS 141-90-2) is not a P-listed or U-listed waste (unlike its cousin Propylthiouracil, which is U238).[1][2][3]
- Classification: Treat as Hazardous Chemical Waste due to toxicity and suspected carcinogenicity.
- Segregation: Do not mix with strong oxidizers (risk of reaction with the sulfur group).
- Disposal Method: High-temperature incineration is the required disposal method to ensure destruction of the heterocyclic ring.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 1269845, **2-Thiouracil**. [3]
 - [\[Link\]](#)[3]
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- Ansell. Chemical Permeation & Degradation Database (Nitrile vs. Organic Sulfur Compounds).

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. IARC group 2B - Wikipedia \[en.wikipedia.org\]](#)
- [4. discovery.researcher.life \[discovery.researcher.life\]](#)
- [5. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety \[ehs.cornell.edu\]](#)
- To cite this document: BenchChem. [Personal Protective Equipment (PPE) & Handling Guide: 2-Thiouracil]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b043587/docs#personal-protective-equipment-ppe-handling-guide-2-thiouracil\]](https://www.benchchem.com/product/b043587/docs#personal-protective-equipment-ppe-handling-guide-2-thiouracil)

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